

Application Notes and Protocol: Angiotensin II Enzyme-Linked Immunosorbent Assay (ELISA) Kit

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Compound of Interest

Compound Name: *Angiotensin A*

Cat. No.: *B15597757*

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These application notes provide a detailed protocol for the quantitative determination of Angiotensin II (Ang II) in serum, plasma, tissue homogenates, cell lysates, and cell culture supernatants using a competitive enzyme-linked immunosorbent assay (ELISA) kit.

Principle of the Assay

This assay employs the competitive inhibition enzyme immunoassay technique.[1] A monoclonal antibody specific for Angiotensin II has been pre-coated onto a microplate.[1] In this method, Angiotensin II present in a sample competes with a fixed amount of biotin-labeled Angiotensin II for sites on the pre-coated antibody.[2] During incubation, the unbound conjugate is washed off. Subsequently, an avidin-conjugated Horseradish Peroxidase (HRP) is added to each well and incubated.[1] The amount of bound HRP conjugate is inversely proportional to the concentration of Angiotensin II in the sample.[1] After the addition of a substrate solution, the intensity of the color developed is measured, which is inversely proportional to the concentration of Angiotensin II in the sample.

Performance Characteristics

The performance characteristics of this Angiotensin II ELISA kit are summarized below. The exact values may vary between different kit lots.

Parameter	Value
Detection Range	4.94 - 400 pg/mL[1]
Sensitivity	Less than 1.75 pg/mL[1]
Specificity	High sensitivity and excellent specificity for Angiotensin II. No significant cross-reactivity or interference with analogues was observed.[1]
Intra-assay Precision	CV% < 8%
Inter-assay Precision	CV% < 10%

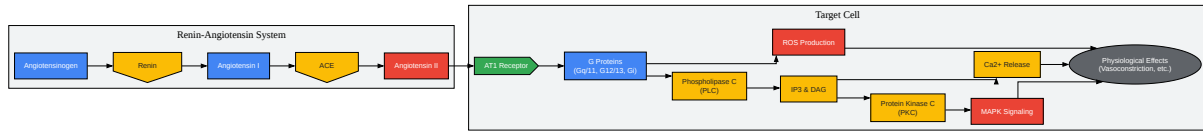
Typical Standard Curve Data

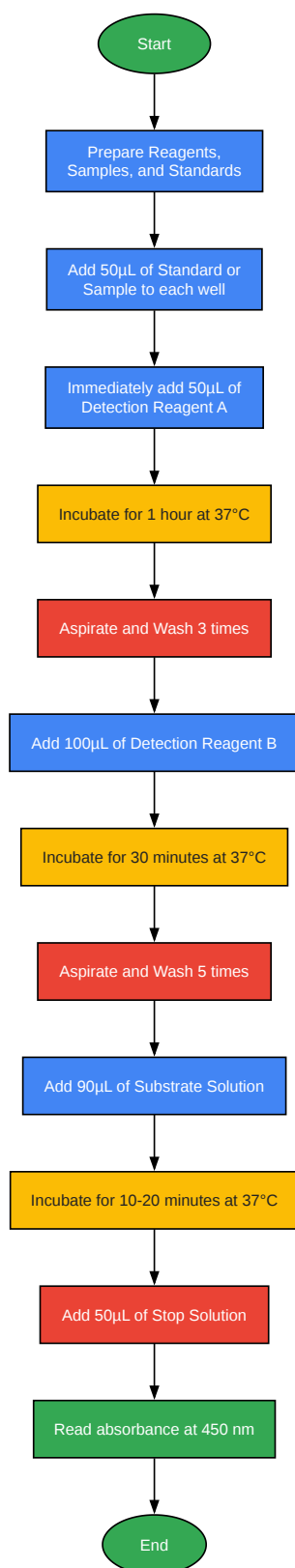
The following data is for reference only. A new standard curve should be generated for each set of assays.

Concentration (pg/mL)	Optical Density (OD)
400	Value
133.33	Value
44.44	Value
14.81	Value
4.94	Value
0	Value

Angiotensin II Signaling Pathway

Angiotensin II is the primary effector of the renin-angiotensin system and mediates its effects by binding to specific receptors, primarily the Angiotensin II type 1 receptor (AT1R).[3][4] The binding of Angiotensin II to AT1R initiates a cascade of intracellular signaling events that play a crucial role in blood pressure regulation, cardiovascular remodeling, and inflammation.[3][4] The major signaling pathways activated by Angiotensin II include G protein-dependent pathways (Gq/11, G12/13, and Gi) and G protein-independent pathways involving β -arrestin.[3] These pathways lead to the activation of downstream effectors such as phospholipases, protein kinases (e.g., MAPKs), and the generation of reactive oxygen species (ROS).[3][5][6][7]





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